

# Amantadine acupuncture multiple sclerosis fatigue comparison

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## Compound Focus: Amantadine Hydrochloride

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## Clinical Evidence at a Glance

Study / Intervention	Study Design & Participants	Fatigue Outcome (Scale)	Key Efficacy Findings	Safety & Tolerability
<b>Amantadine (TRIUMPHANT-MS)</b> [1]   RCT, Crossover, Double-blind $N=141$   Modified Fatigue Impact Scale (MFIS)   <b>Not superior to placebo</b> ( $p=0.20$ ) [1]   <b>Higher adverse events</b> vs. placebo (39% vs. 31%); headaches, insomnia, anxiety [1]     <b>Acupuncture (RCT vs. Amantadine)</b> [2]   RCT, Single-blind $N=60$   Fatigue Severity Scale (FSS)   <b>Significantly lower FSS scores</b> vs. amantadine post-treatment and at 2-month follow-up [2] [3]   Associated with <b>fewer adverse effects</b> than amantadine [2]     <b>Acupuncture (Systematic Review)</b> [4]   Meta-analysis (6 studies)   Various fatigue scales   <b>Significantly reduces fatigue</b> (MD: -0.92, 95% CI: -1.36 to -0.47, $p<0.0001$ ) [4]   Potential as a therapeutic intervention [4]     <b>Non-Pharmacological Interventions (NMA)</b> [5]   Network Meta-analysis (73 RCTs)   Various fatigue scales   <b>Acupuncture/massage</b> ranked among the most effective non-drug interventions after <b>combined therapies</b> [5]   Effective alternative to pharmacological treatments [5]				

## Detailed Experimental Protocols

For researchers, the methodological details of the cited studies are critical for evaluating the evidence.

## TRIUMPHANT-MS Trial (Amantadine, Methylphenidate, Modafinil) [1]

- **Design:** A double-blind, randomized, placebo-controlled, crossover trial.
- **Participants:** 141 adults with MS and fatigue.
- **Intervention & Dosing:** Each participant was assigned to a sequence of all three active drugs and a placebo. Each treatment period lasted **6 weeks**, followed by a 2-week washout period. Dosing was titrated to the highest tolerated dose for each medication.
- **Primary Outcome:** Change in fatigue measured by the **Modified Fatigue Impact Scale (MFIS)** at the end of each treatment period compared to placebo.

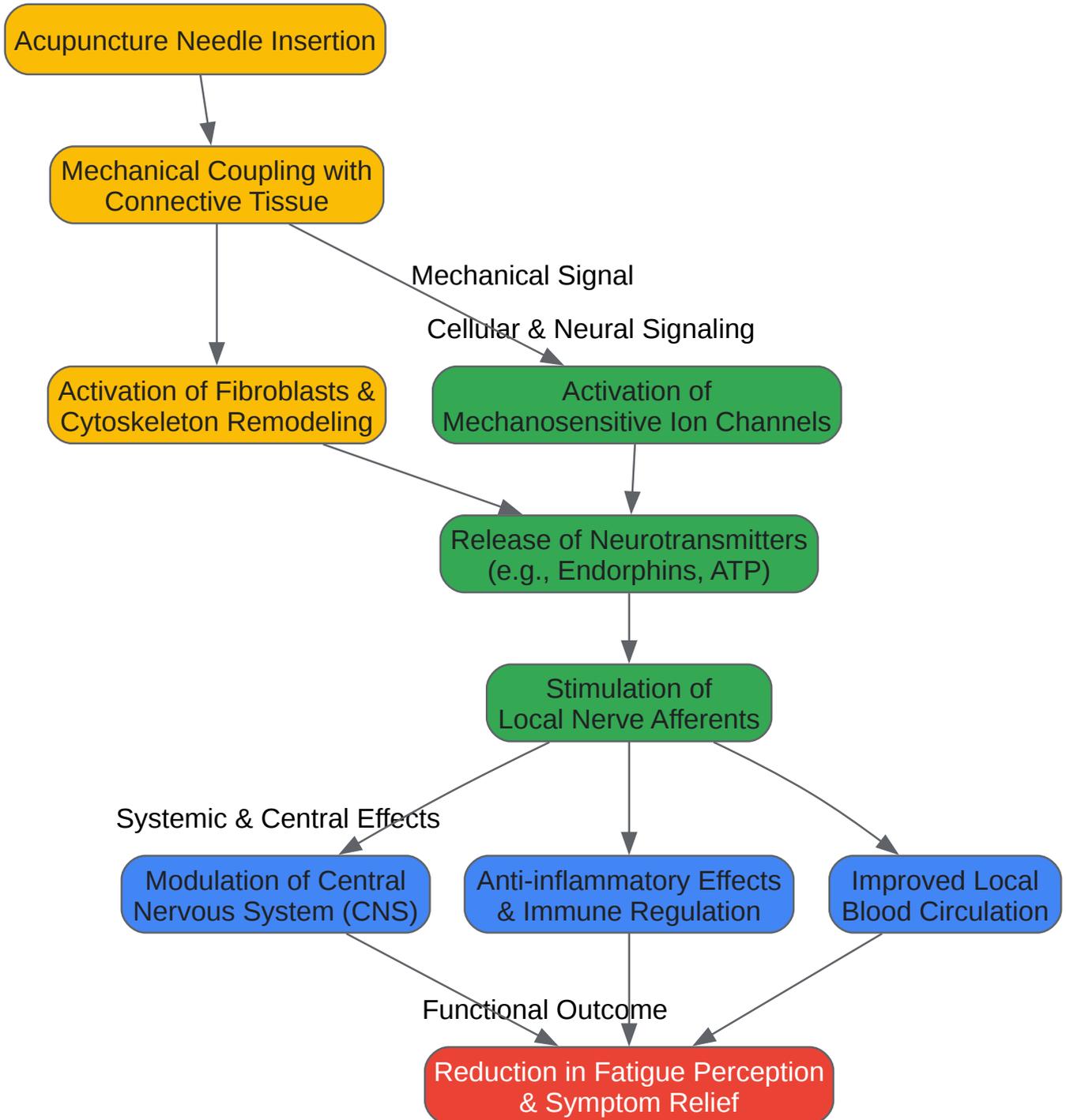
## RCT Comparing Acupuncture and Amantadine [2]

- **Design:** A prospective, randomized, single-blind clinical trial.
- **Participants:** 60 patients with relapsing-remitting MS and fatigue lasting >6 months.
- **Intervention:**
  - **Acupuncture Group:** Underwent **ten 30-minute sessions** of standardized manual acupuncture over almost a month. Acupoints included LU-9, SP-6, ST-36, GV-20, and others.
  - **Amantadine Group:** Received **100 mg of oral amantadine twice daily for 2 months**.
- **Primary Outcome:** Fatigue Severity Scale (FSS) scores assessed at baseline, post-intervention, and at a 2-month follow-up.
- **Blinding:** Outcome assessors and statisticians were blinded, but participants and practitioners were not due to the nature of the interventions.

## Exploring Potential Mechanisms of Acupuncture

While the exact mechanisms are still under investigation, contemporary biomechanical and neurophysiological research provides several plausible theories. The following diagram illustrates the integrated biological process from mechanical stimulation to systemic effects.

## Mechanical Stimulation



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The biomechanical process begins when needle insertion causes **mechanical coupling** with connective tissue, activating fibroblasts and triggering a cascade of biochemical responses [6]. These mechanical signals are converted into electrochemical signals through the activation of **mechanosensitive ion channels** [6]. The resulting signals are then propagated via local nerve afferents and biochemical mediators, leading to systemic effects such as **modulation of the central nervous system** and **anti-inflammatory responses** [7], which are hypothesized to contribute directly to the reduction of fatigue.

## Interpretation and Clinical Relevance

For researchers and clinicians, the evidence suggests a shift in the therapeutic landscape for MS-related fatigue:

- **Re-evaluating Pharmacological Options:** The findings from the high-quality TRIUMPHANT-MS trial indicate that the conventional first-line pharmacological approach using amantadine may need reconsideration, as it demonstrated efficacy no better than placebo despite a higher rate of adverse events [1].
- **Positioning of Acupuncture:** Acupuncture emerges as a promising **non-pharmacological intervention** with a favorable safety profile. It can be considered a potential standalone or adjunctive therapy, particularly for patients seeking alternatives to medication or those who do not tolerate drugs well [2] [4] [5].
- **Future Research Directions:** The current evidence base for acupuncture would be strengthened by larger trials with rigorous sham controls and further investigation into its biological mechanisms, such as its specific effects on inflammatory markers and neural pathways [8].

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